

Physical properties of 5-Hexen-3-one (boiling point, density)

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Compound of Interest

Compound Name: 5-Hexen-3-one

Cat. No.: B3050204

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Technical Guide: Physical Properties of 5-Hexen-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Hexen-3-one**, specifically its boiling point and density. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement, ensuring accurate and reproducible results in a laboratory setting.

Core Physical Properties

The physical characteristics of a compound are critical for its identification, purification, and handling in research and development. **5-Hexen-3-one**, a ketone with the molecular formula $C_6H_{10}O$, possesses the following key physical properties:

Physical Property	Value
Boiling Point	124.0-124.2 °C
Density	0.84976 g/cm ³

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical analysis. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid sample such as **5-Hexen-3-one**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., MelTemp apparatus, oil bath, or heating block)[1]
- Pasteur pipette

Procedure:

- **Sample Preparation:** Using a Pasteur pipette, introduce approximately 0.5 mL of the liquid sample (**5-Hexen-3-one**) into the small test tube.[2]
- **Capillary Insertion:** Place the sealed-end capillary tube into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** Secure the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. Immerse the assembly in a heating bath.
- **Heating:** Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[2][3]
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid has reached its boiling point.[2][3]

- **Temperature Reading:** Stop heating and allow the apparatus to cool slightly. The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn up into the capillary tube.[\[2\]](#)
- **Record:** Record the temperature at this point. For accuracy, it is advisable to repeat the measurement.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.[\[4\]](#)

Apparatus:

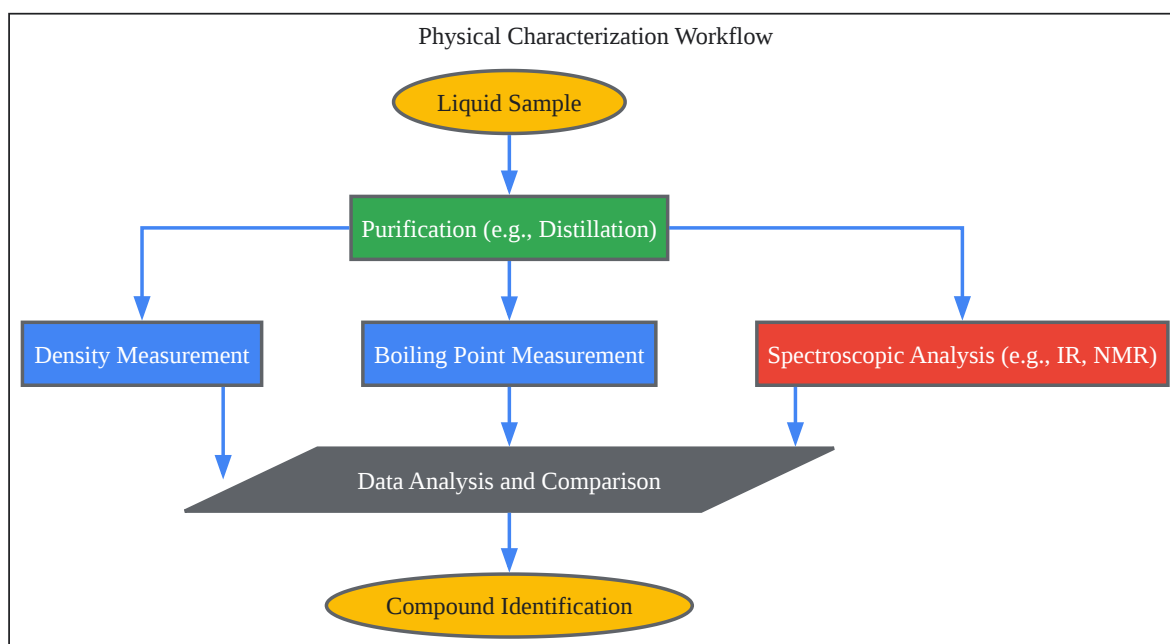
- Digital balance
- Volumetric flask or a precise measuring cylinder/pipette[\[4\]](#)[\[5\]](#)
- Beaker

Procedure:

- **Measure Mass of Empty Container:** Place a clean, dry measuring cylinder on the digital balance and tare the balance to zero.[\[4\]](#)
- **Measure Volume of Liquid:** Carefully transfer a known volume of **5-Hexen-3-one** into the measuring cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[4\]](#)
- **Measure Mass of Liquid and Container:** Place the measuring cylinder containing the liquid back on the tared balance and record the mass of the liquid.
- **Calculate Density:** Use the formula: Density (ρ) = Mass (m) / Volume (V).[\[4\]](#) The units will typically be in g/mL or g/cm³.
- **Repeat for Accuracy:** Repeat the measurement multiple times and calculate the average to ensure the reliability of the result.[\[4\]](#)

Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of an unknown liquid sample, incorporating the determination of boiling point and density as key identification steps.



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Caption: Workflow for the physical and chemical characterization of a liquid sample.

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